

Fenspiride Hydrochloride: A Comprehensive Pharmacological Profile

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Compound of Interest		
Compound Name:	Fenspiride	
Cat. No.:	B195470	Get Quote

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Abstract

Fenspiride hydrochloride is a non-steroidal anti-inflammatory drug (NSAID) with additional bronchodilator properties that has been used in the treatment of various respiratory diseases. [1] Its multifaceted mechanism of action targets several key pathways involved in the inflammatory cascade and bronchoconstriction. This technical guide provides an in-depth overview of the pharmacological profile of **fenspiride** hydrochloride, including its mechanism of action, pharmacokinetics, and a summary of its clinical applications. Detailed experimental protocols and quantitative data are presented to support the scientific understanding of this compound. Of note, **fenspiride** has been withdrawn from the market in several European countries due to the risk of serious cardiac rhythm disorders, including QT interval prolongation and Torsades de Pointes.[2][3]

Mechanism of Action

Fenspiride hydrochloride exerts its pharmacological effects through a combination of anti-inflammatory, anti-histaminic, and bronchodilator actions. Unlike classical NSAIDs, its anti-inflammatory effects are not primarily mediated by the inhibition of cyclo-oxygenase.[4]

Anti-inflammatory Effects



Fenspiride's anti-inflammatory properties are attributed to its ability to modulate multiple inflammatory pathways:

- Inhibition of Inflammatory Mediators: Fenspiride has been shown to inhibit the release and
 activity of key pro-inflammatory mediators, including cytokines, leukotrienes, and
 prostaglandins.[1][2] It also affects the arachidonic acid cascade, reducing the formation of
 these pro-inflammatory agents.[1][2][4]
- Antagonist of H1 Histamine Receptors: Fenspiride acts as an H1-histamine receptor antagonist, thereby mitigating the inflammatory and allergic responses mediated by histamine, such as bronchospasm and increased mucus secretion.[1][2][5]
- Modulation of Cellular Signaling: Fenspiride has been observed to inhibit the calcium signal evoked by the inflammatory peptide formyl-Met-Leu-Phe (fMLP) in peritoneal macrophages, although at high concentrations.
 It also blocks Na+-H+ antiport activation and may act distally on the protein kinase C (PKC) transduction signal.
- Inhibition of Neutrophil Migration: The ability to inhibit neutrophil migration is a potential mechanism for controlling inflammation of the respiratory mucosa.[4]
- Reduction of Mucus Secretion: Fenspiride has been shown to inhibit neurogenic mucus secretion.[7]

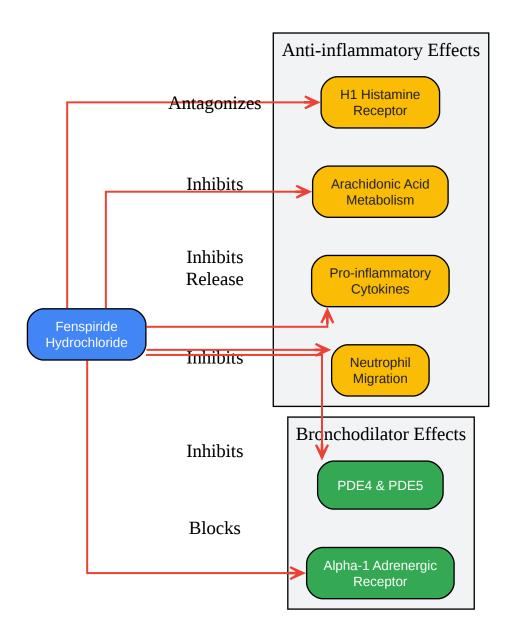
Bronchodilator Effects

The bronchodilator properties of **fenspiride** are not fully elucidated but are believed to be linked to its anti-inflammatory actions and its influence on various signaling pathways:

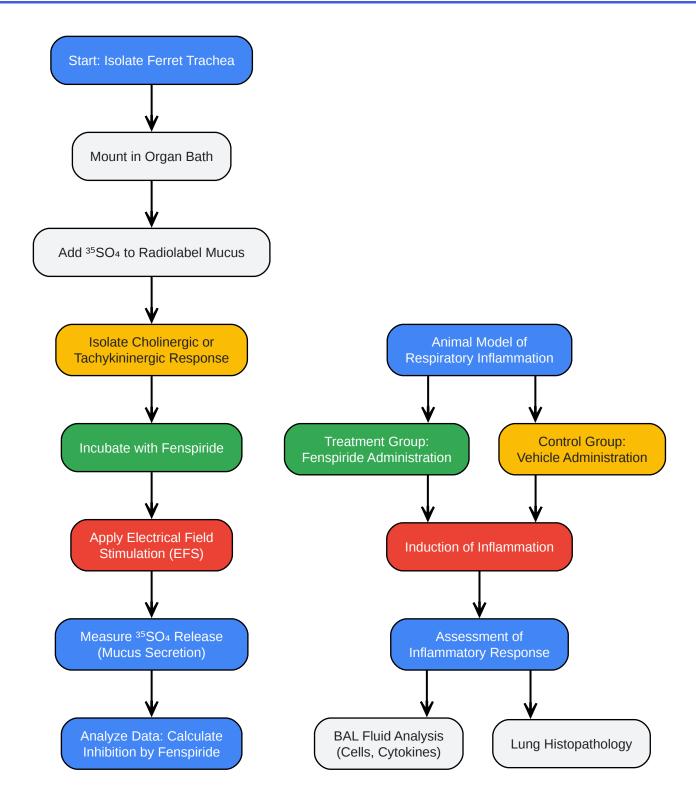
- Phosphodiesterase (PDE) Inhibition: Fenspiride inhibits phosphodiesterase type IV (PDE4)
 and type V (PDE5), the main PDE isoforms in human bronchi.[8] This inhibition leads to
 increased intracellular levels of cyclic AMP and cyclic GMP, respectively, which promotes
 smooth muscle relaxation.
- Alpha-1 Adrenergic Receptor Antagonism: Fenspiride exhibits alpha-1-adrenolytic activity,
 which can contribute to its effects on the inflammatory diseases of the upper airways.[4][5]

The following diagram illustrates the proposed mechanism of action of **fenspiride**.









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